

7-Hydroxypestalotin: A Fungal Metabolite on the Brink of Discovery

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Compound of Interest

Compound Name: 7-Hydroxypestalotin

Cat. No.: B7765573

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A comprehensive guide for researchers, scientists, and drug development professionals on the discovery, origin, and biological activities of **7-Hydroxypestalotin**.

Introduction

7-Hydroxypestalotin, also known by its original designation LL-P880 β , is a fungal metabolite belonging to the pyranone class of compounds. First isolated in 1973 from an unidentified species of *Penicillium*, this natural product has since been identified in other fungal genera, notably *Pestalotiopsis*.^[1] While initial interest in **7-Hydroxypestalotin** was linked to its antiprotozoal properties, more recent studies have highlighted its cytotoxic and phytotoxic activities, suggesting a broader potential for this molecule in various research and development applications. This technical guide provides an in-depth overview of the discovery, origin, biological activities, and experimental protocols related to **7-Hydroxypestalotin**.

Discovery and Origin

7-Hydroxypestalotin was first reported in 1973 by McGahren et al. as a new fungal lactone, designated LL-P880 β , isolated from the fermentation broth of an unidentified *Penicillium* species.^[1] The structure of this C₁₁H₁₈O₅ compound was elucidated through spectroscopic methods available at the time.

Decades later, the same compound, now referred to as **7-Hydroxypestalotin**, was isolated from endophytic fungi, including *Pestalotiopsis microspora* and other *Pestalotiopsis* species. These fungi are often found living symbiotically within the tissues of various plants. The

production of **7-Hydroxypestalotin** by different fungal species suggests a potential ecological role for this metabolite, possibly in protecting the host plant from pathogens or herbivores.

Table 1: Fungal Sources of **7-Hydroxypestalotin**

Fungal Species	Reference
Penicillium sp. (unidentified)	McGahren et al., 1973 ^[1]
Pestalotiopsis microspora	Riga et al., 2019
Pestalotiopsis sp.	
Penicillium decumbens	

Physicochemical Properties

Table 2: Physicochemical Properties of **7-Hydroxypestalotin**

Property	Value
Molecular Formula	C ₁₁ H ₁₈ O ₅
Molecular Weight	230.26 g/mol
CAS Number	41164-59-4
Appearance	Yellow oil

Biological Activities and Quantitative Data

7-Hydroxypestalotin has demonstrated a range of biological activities, with the most prominent being its cytotoxicity and phytotoxicity.

Cytotoxicity

Recent studies have shown that **7-Hydroxypestalotin** exhibits cytotoxic effects against cancer cell lines. A study by Riga et al. (2019) reported the IC₅₀ value against murine leukemia P388 cells.

Table 3: Cytotoxicity Data for **7-Hydroxypestalotin**

Cell Line	IC50 (µg/mL)	Reference
Murine Leukemia P388	3.34	Riga et al., 2019

Phytotoxicity

While the phytotoxic effects of **7-Hydroxypestalotin** have been noted, particularly from isolates of *Penicillium decumbens*, quantitative data such as IC50 values against specific plant species are not yet widely available in the literature. This represents a significant area for future research to explore its potential as a natural herbicide.

Experimental Protocols

Isolation of 7-Hydroxypestalotin from *Pestalotiopsis microspora*

The following protocol is based on the methodology described by Riga et al. (2019).

1. Fungal Fermentation:

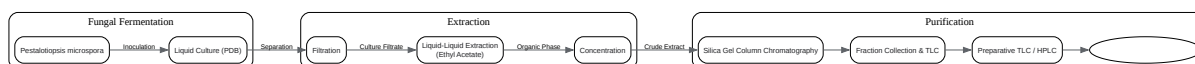
- Cultivate *Pestalotiopsis microspora* in a suitable liquid medium, such as Potato Dextrose Broth (PDB).
- Incubate the culture under appropriate conditions (e.g., 27°C) for a sufficient period to allow for the production of secondary metabolites.

2. Extraction:

- Separate the fungal mycelium from the culture broth by filtration.
- Extract the culture filtrate with an organic solvent, such as ethyl acetate.
- Concentrate the organic extract under reduced pressure to obtain a crude extract.

3. Chromatographic Purification:

- Subject the crude extract to column chromatography on silica gel.
- Elute the column with a gradient of solvents of increasing polarity (e.g., a mixture of n-hexane and ethyl acetate, followed by ethyl acetate and methanol).
- Collect fractions and monitor by thin-layer chromatography (TLC).
- Combine fractions containing the target compound and further purify using additional chromatographic techniques, such as preparative TLC or high-performance liquid chromatography (HPLC), to yield pure **7-Hydroxypestalotin**.



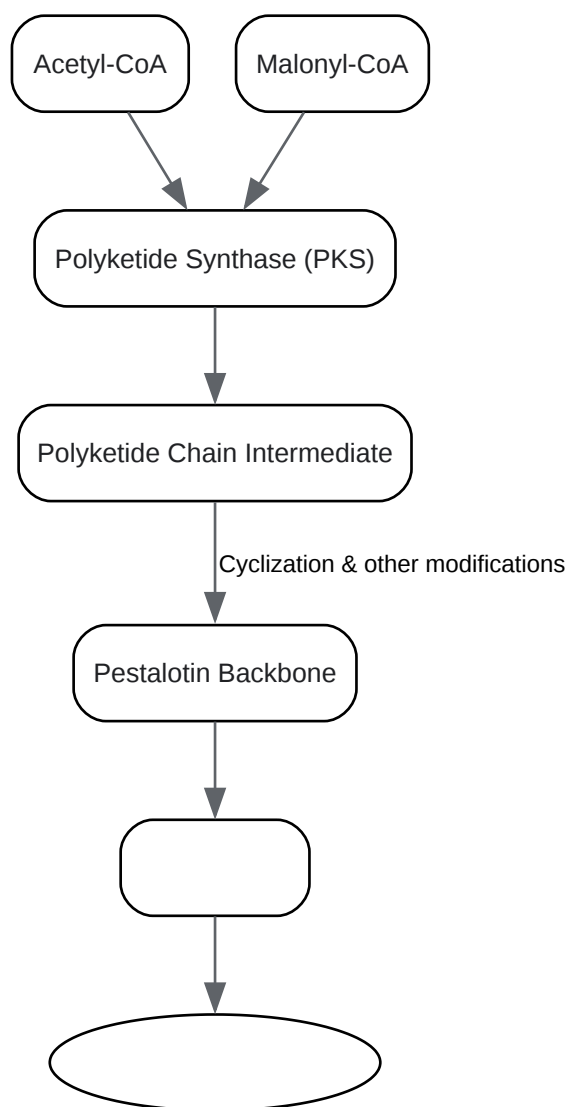
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Isolation workflow for **7-Hydroxypestalotin**.

Biosynthesis and Signaling Pathways

The biosynthetic pathway of **7-Hydroxypestalotin** has not been fully elucidated. However, based on its chemical structure, it is highly probable that it is a polyketide, synthesized by a polyketide synthase (PKS). Polyketides are a large and diverse class of secondary metabolites produced by bacteria, fungi, and plants. The biosynthesis of polyketides involves the sequential condensation of small carboxylic acid units, typically acetyl-CoA and malonyl-CoA, in a process that resembles fatty acid synthesis.

A gene cluster containing a PKS, designated as *pks8*, has been identified in *Pestalotiopsis microspora* and is responsible for the production of other polyketide-derived secondary metabolites.^{[2][3]} It is plausible that a similar PKS or a related gene cluster is responsible for the biosynthesis of the pestalotin backbone, which is then hydroxylated to form **7-Hydroxypestalotin**.



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Proposed biosynthetic pathway for **7-Hydroxypestalotin**.

To date, there is no published research on the specific cellular signaling pathways that are modulated by **7-Hydroxypestalotin**. The mechanism of its cytotoxic and phytotoxic activities remains an open area for investigation and could be a fruitful avenue for future research.

Conclusion and Future Directions

7-Hydroxypestalotin is a fungal metabolite with demonstrated cytotoxic and potential phytotoxic activities. While its initial discovery dates back to the 1970s, there is a renewed

interest in this compound due to its presence in endophytic fungi and its potential applications in drug discovery and agriculture.

Future research should focus on several key areas:

- Elucidation of the complete biosynthetic pathway: Identifying the specific PKS and other enzymes involved in the biosynthesis of **7-Hydroxypestalotin** could enable its production through metabolic engineering.
- Quantitative assessment of phytotoxicity: Detailed studies are needed to determine the herbicidal potential of **7-Hydroxypestalotin** against a range of plant species.
- Investigation of the mechanism of action: Understanding the cellular targets and signaling pathways affected by **7-Hydroxypestalotin** is crucial for its development as a therapeutic or agrochemical agent.
- Exploration of other biological activities: The full spectrum of biological activities of **7-Hydroxypestalotin** may not yet be fully realized, and further screening could uncover novel applications.

The information presented in this guide provides a solid foundation for researchers and drug development professionals to build upon as they explore the potential of this intriguing fungal metabolite.

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